

An In-Depth Technical Guide to Bromopyrogallol Red: Chemical Structure, Properties, and Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromopyrogallol Red (BPR) is a synthetically produced sulfonephthalein dye belonging to the triphenylmethane class.[1] It is widely recognized in analytical chemistry for its versatile applications as a metallochromic and pH indicator. Its ability to form distinctly colored complexes with a variety of metal ions makes it an invaluable reagent in spectrophotometric analysis and complexometric titrations.[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key applications of Bromopyrogallol Red, complete with detailed experimental protocols and logical diagrams to facilitate its use in research and development.

Chemical Structure and Identification

Bromopyrogallol Red is chemically known as 2',7'-Dibromo-3',4',5',6'-tetrahydroxy-1H- $1\lambda^6$ -spiro[[2][3]benzoxathiole-3,9'-xanthene]-1,1-dione.[1] The molecule features a spirocyclic structure with bromine and hydroxyl functional groups that are crucial for its indicator properties.

Table 1: Chemical Identification of Bromopyrogallol Red



Identifier	Value
IUPAC Name	2',7'-Dibromo-3',4',5',6'-tetrahydroxy-1H-1λ ⁶ -spiro[benzoxathiole-3,9'-xanthene]-1,1-dione
Synonyms	5',5"-Dibromopyrogallolsulfonephthalein, Dibromopyrogallolsulfonphthalein
CAS Number	16574-43-9
Molecular Formula	C19H10Br2O8S
SMILES	Brc5c(O)c(O)c4Oc1c(O)c(O)c(Br)cc1C3(OS(=O)(=O)c2ccccc23)c4c5
InChI	InChI=1S/C19H10Br2O8S/c20-10-5-8- 17(15(24)13(10)22)28-18-9(6- 11(21)14(23)16(18)25)19(8)7-3-1-2-4- 12(7)30(26,27)29-19/h1-6,22-25H

Physicochemical Properties

The utility of **Bromopyrogallol Red** as an indicator is directly related to its physical and chemical properties, particularly its molecular weight, solubility, and spectral characteristics.

Table 2: Physicochemical Properties of Bromopyrogallol Red

Property	Value
Molecular Weight	558.15 g/mol
Appearance	Green to dark brown crystalline powder
Melting Point	300 °C (572 °F; 573 K)
Solubility	Soluble in water and 50% ethanol
Storage Temperature	4 °C

Spectral Properties



The absorption maxima of **Bromopyrogallol Red** are highly dependent on the solvent and the pH of the medium. These spectral shifts are the basis for its application in spectrophotometric analysis.

Table 3: Absorption Maxima (λmax) of **Bromopyrogallol Red** in Various Solvents

Solvent	λmax (nm)
Dimethyl sulfoxide	412, 523
Ethanol	400–540
Water	360–530
1,4-Dioxane:Water (4:2)	470

Acid-Base Indicator Properties

Bromopyrogallol Red exhibits distinct color changes in response to variations in pH, making it a useful acid-base indicator. Although specific pKa values are not readily available in the literature, it is known to be a stronger acid than Pyrogallol Red. In a strongly acidic solution, it appears orange-yellow, transitions to claret red in a nearly neutral solution, and becomes violet to blue in a basic medium.

Applications in Analytical Chemistry

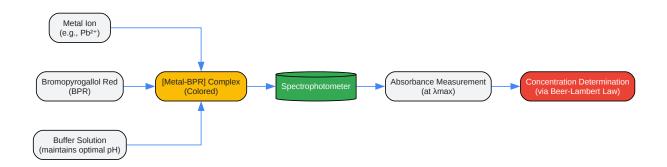
Bromopyrogallol Red is a versatile reagent with primary applications in the quantitative analysis of metal ions through spectrophotometry and complexometric titrations.

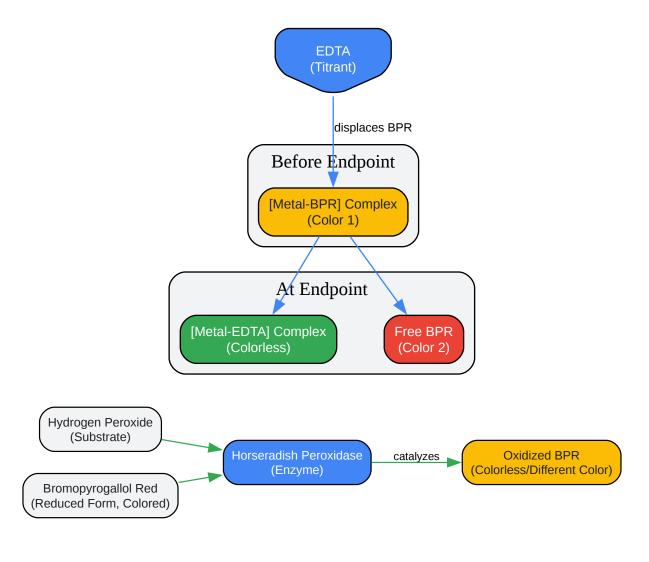
Spectrophotometric Determination of Metal Ions

BPR forms stable, colored complexes with a variety of metal ions, including lead (Pb²⁺), bismuth (Bi³⁺), niobium (Nb⁵⁺), silver (Ag⁺), yttrium (Y³⁺), and cerium (Ce³⁺). The formation of these complexes leads to a significant and measurable change in the absorbance spectrum, allowing for the quantitative determination of the metal ion concentration. The sensitivity and selectivity of these reactions can often be enhanced by the addition of a surfactant, such as cetyltrimethylammonium bromide (CTAB).



The general principle of using **Bromopyrogallol Red** for the spectrophotometric determination of a metal ion involves the formation of a colored complex and the subsequent measurement of its absorbance.







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